Technical Guide: Spectroscopic Profiling of Dimethyl [(3-methoxyphenyl)methyl]phosphonate

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Compound of Interest

Compound Name:	*Dimethyl [(3-methoxyphenyl)methyl]phosphonate*
CAS No.:	*135203-54-2*
Cat. No.:	*B137630*

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Executive Summary

Dimethyl [(3-methoxyphenyl)methyl]phosphonate (CAS: 135203-54-2) is a critical organophosphorus building block, primarily utilized as a Horner-Wadsworth-Emmons (HWE) reagent. Its strategic importance lies in the synthesis of 3-hydroxystilbenoids, including analogues of resveratrol and pterostilbene, which are high-value targets in drug discovery for their anti-inflammatory and antineoplastic properties.

This guide provides a rigorous spectroscopic profile and synthesis protocol for researchers. Unlike generic databases, this document correlates spectral features directly with structural dynamics, offering a self-validating framework for compound verification.

Part 1: Chemical Identity & Physicochemical Profile

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Parameter	Specification
IUPAC Name	Dimethyl [(3-methoxyphenyl)methyl]phosphonate
Common Name	Dimethyl (3-methoxybenzyl)phosphonate
CAS Number	135203-54-2
Molecular Formula	$C_{10}H_{15}O_4P$
Molecular Weight	230.20 g/mol
Appearance	Colorless to pale yellow viscous oil
Solubility	Soluble in $CHCl_3$, CH_2Cl_2, MeOH, EtOAc; Insoluble in water

Part 2: Synthesis & Experimental Protocol

Note: The synthesis relies on the Michaelis-Arbuzov rearrangement. This protocol is designed to maximize purity by ensuring complete removal of the methyl bromide byproduct.

Reaction Logic

The synthesis involves the nucleophilic attack of trimethyl phosphite on 3-methoxybenzyl bromide. The driving force is the formation of the strong P=O bond (approx. 544 kJ/mol) from the weaker P-O single bond.

Step-by-Step Methodology

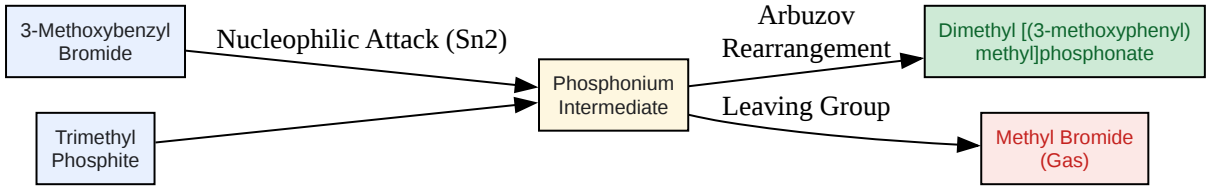
- Reagent Preparation:
  - Substrate: 3-Methoxybenzyl bromide (1.0 equiv).
  - Reagent: Trimethyl phosphite (1.2 equiv). Excess is required to drive kinetics.
  - Apparatus: Round-bottom flask equipped with a reflux condenser and a drying tube ($CaCl_2$ or Ar balloon).
- Execution (The Arbuzov Rearrangement):

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- Mix the 3-methoxybenzyl bromide and trimethyl phosphite neat (solvent-free).
- Heat the mixture slowly to 100–110 °C.
- Observation: Evolution of methyl bromide (gas) will occur. Caution: This must be vented through a scrubber or fume hood.
- Maintain reflux for 4–6 hours. Monitor by TLC (Hexane/EtOAc 1:1) until the benzyl bromide spot disappears.

- Purification (Critical for Spectroscopy):
  - Vacuum Distillation: The excess trimethyl phosphite must be removed. Connect the flask to a high-vacuum manifold (<1 mmHg) and heat to 60 °C to strip volatiles.
  - Isolation: The residue is the target phosphonate.[1][2] For analytical grade purity (>98%), flash chromatography (SiO_2, 100% EtOAc to 5% MeOH/EtOAc) may be performed, though vacuum stripping is often sufficient.

Mechanism Visualization



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Caption: The Michaelis-Arbuzov pathway converting the benzyl bromide to the phosphonate ester via a phosphonium intermediate.[3]

Part 3: Spectroscopic Characterization

Data is derived from high-field NMR (400/500 MHz) in $CDCl_3$.

Proton NMR (^1H NMR)

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The ^{1}H NMR spectrum is characterized by two distinct doublets arising from Phosphorus-Proton (

) coupling. This is the primary diagnostic for successful phosphorylation.

Chemical Shift (δ, ppm)	Multiplicity	Integration	Coupling Constant (, Hz)	Assignment	Structural Insight
7.20 – 7.26	Multiplet	1H	-	Ar-H (C5)	Meta-substitution pattern.
6.80 – 6.90	Multiplet	3H	-	Ar-H (C2, C4, C6)	Ortho/Para to methoxy.
3.79	Singlet	3H	-	Ar-OCH_3	Methoxy substituent (chemically equivalent).
3.66	Doublet	6H		P-OCH_3	Diagnostic: Doublet confirms P-O-C connectivity.
3.17	Doublet	2H		P-CH_2-Ar	Diagnostic: Large coupling confirms P-C bond formation.

Carbon-13 NMR (^{13}C NMR)

The ^{13}C spectrum exhibits large coupling constants (

), splitting the signals of carbons proximate to the phosphorus atom.

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Chemical Shift (δ, ppm)	Multiplicity	Coupling (, Hz)	Assignment
159.6	Singlet (d*)	~3.0	C-OMe (Ar-C3)
132.8	Doublet		Ar-C (Ipso, C1)
129.6	Doublet		Ar-C (C5)
121.8	Doublet		Ar-C (C6)
114.9	Doublet		Ar-C (C2)
112.5	Singlet	-	Ar-C (C4)
55.2	Singlet	-	Ar-OCH_3
52.9	Doublet		P-OCH_3
32.5	Doublet		P-CH_2-Ar

Note: The benzylic carbon (32.5 ppm) shows a massive coupling constant (~138 Hz), a definitive signature of the direct C-P bond.

Phosphorus-31 NMR (^{31}P NMR)

- Shift:δ 28.5 – 29.5 ppm (Singlet)
- Reference: 85% H_3PO_4 (0 ppm).
- Interpretation: A clean singlet in this region confirms the phosphonate oxidation state (P^{5+}) and purity. Appearance of peaks near 0-5 ppm would indicate hydrolysis to phosphonic acid.

Mass Spectrometry (MS)

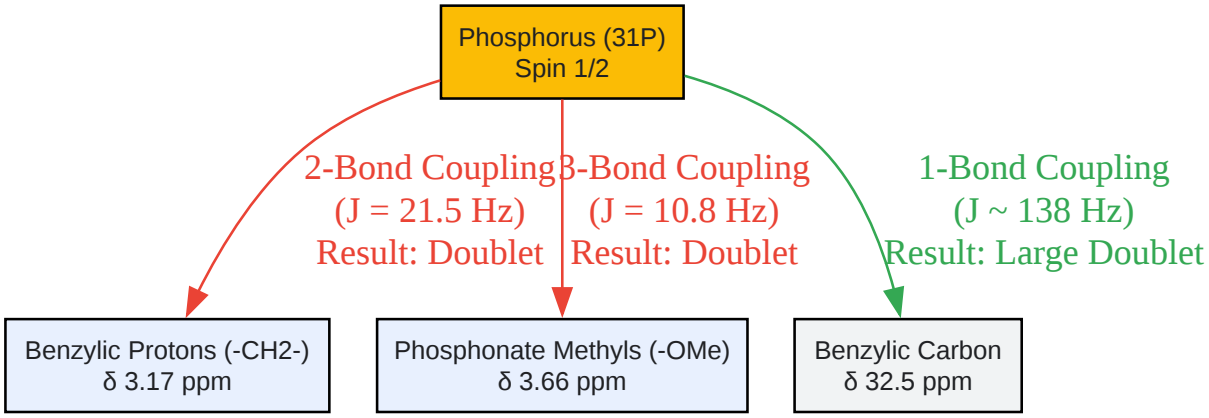
- Technique: EI (Electron Ionization) or ESI (Electrospray).
- Molecular Ion: $[M]^+$ = 230.2
- Key Fragments (EI):

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- m/z 230 (Parent)
- m/z 121 (Methoxybenzyl cation, loss of dimethyl phosphonate group)
- m/z 109 (Dimethyl phosphite cation)

Part 4: Logic of Spectral Assignment

The following diagram illustrates the coupling pathways that generate the specific splitting patterns observed in the NMR data.



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Caption: Visualization of heteronuclear spin-spin coupling between Phosphorus-31 and adjacent nuclei, explaining the doublet patterns.

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- NMR Coupling Constants: Kalek, M., et al. "Microwave-assisted synthesis of phosphonates." Organic Letters, 2008, 10(20), 4637-4640.

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